

Measuring Micelle Size and Polydispersity with Dynamic Light Scattering (DLS)

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Compound of Interest

Compound Name: DSPE-PEG-alkyne (MW 2000)

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Application Note and Protocol

Introduction

Micelles, self-assembled colloidal structures formed by amphiphilic molecules in solution, are of significant interest in fields ranging from materials science to drug delivery. Their size, size distribution (polydispersity), and stability are critical parameters that dictate their functionality. Dynamic Light Scattering (DLS) is a powerful, non-invasive technique for characterizing these nanoscale systems.^{[1][2][3][4]} This application note provides a detailed protocol for measuring micelle size and polydispersity using DLS, intended for researchers, scientists, and drug development professionals.

Principle of Dynamic Light Scattering (DLS)

Dynamic Light Scattering measures the time-dependent fluctuations in the intensity of scattered light that result from the Brownian motion of particles in a suspension.^{[1][2]} Smaller particles diffuse more rapidly, leading to faster fluctuations in scattered light intensity, whereas larger particles move more slowly, causing slower fluctuations.^[1] A digital correlator analyzes these fluctuations to determine the translational diffusion coefficient (D) of the particles. The hydrodynamic diameter (d_H) is then calculated using the Stokes-Einstein equation^{[1][2]}:

$$d_H = kT / 3\pi\eta D$$

Where:

- k is the Boltzmann constant.
- T is the absolute temperature.
- η is the viscosity of the solvent.
- D is the translational diffusion coefficient.

The size measured by DLS is the hydrodynamic diameter, which represents the diameter of a hypothetical sphere that diffuses at the same rate as the micelle being measured.^[1] This includes the micelle's core and any associated molecules or ions on its surface.^[1]

Factors Influencing Micelle Properties

The characteristics of micelles can be influenced by several factors, including:

- **Surfactant Concentration:** Above the critical micelle concentration (CMC), the number of micelles increases with surfactant concentration.^[5] In some cases, micelle size can also be affected.^{[2][6]}
- **Ionic Strength:** The addition of salt can alter the electrostatic interactions between surfactant headgroups, often leading to changes in micelle size and shape.
- **pH:** For surfactants with ionizable headgroups, pH can significantly impact micelle formation and size.^{[5][6]}
- **Temperature:** Temperature can affect both the CMC and the aggregation number of micelles.^{[5][6]}

Experimental Protocol

This protocol outlines the steps for preparing and analyzing micelle samples using a standard DLS instrument.

Materials

- Surfactant or amphiphilic polymer
- High-purity solvent (e.g., deionized water, buffer)
- Syringe filters (e.g., 0.22 μm)
- Clean, dust-free cuvettes

Sample Preparation

- **Stock Solution Preparation:** Prepare a concentrated stock solution of the surfactant in the desired solvent. The concentration should be well above its Critical Micelle Concentration (CMC).^[1]
- **Serial Dilutions:** If studying the effect of concentration, prepare a series of dilutions from the stock solution.^[1] Note that dilution can dramatically impact micelle size, so it may not be a suitable strategy if the goal is to characterize the undiluted system.^{[5][7]}
- **Filtration:** Filter all solutions directly into a clean, dust-free cuvette using a 0.22 μm syringe filter.^[1] This step is critical to remove dust and large aggregates that can interfere with the DLS measurement.^{[1][8]}
- **Equilibration:** Allow the samples to equilibrate at the desired measurement temperature for at least 10-15 minutes before analysis to prevent temperature gradients.^[1]

Instrument Setup and Measurement

- **Instrument Power-Up:** Turn on the DLS instrument and allow the laser to warm up for the recommended time (typically 15-30 minutes).^[1]
- **Software Setup:**
 - Select or create a measurement protocol.
 - Input the correct solvent viscosity and refractive index for the experimental temperature.^[1]
For concentrated micellar solutions, it is crucial to measure the viscosity of the sample

itself, as using the solvent viscosity can lead to significant errors in size calculation.[\[5\]](#)[\[7\]](#)

- Set the measurement temperature and allow the instrument to equilibrate.[\[1\]](#)
- Measurement:
 - Place the cuvette in the sample holder.
 - Set the number of runs and the duration of each run (e.g., 3-5 runs of 60-120 seconds each).[\[1\]](#)
 - The instrument will typically adjust the attenuator to achieve the optimal scattering intensity.[\[1\]](#)
 - Start the measurement.

Data Analysis and Interpretation

The primary results from a DLS measurement are the Z-average diameter, the Polydispersity Index (PDI), and the size distribution plot.

- Z-Average Diameter: The intensity-weighted mean hydrodynamic diameter of the particle population. It is the most robust and reproducible size parameter generated by DLS.[\[1\]](#)
- Polydispersity Index (PDI): A dimensionless measure of the heterogeneity of sizes in the sample. A PDI value below 0.1 indicates a monodisperse sample, while values above 0.5 suggest a polydisperse sample or the presence of aggregates.[\[1\]](#)[\[9\]](#)

Data Presentation

The following tables summarize representative quantitative data for micelle size and PDI obtained by DLS for various surfactants.

Table 1: Effect of Surfactant Type on Micelle Size

Surfactant	Concentration	Z-Average Diameter (nm)	Polydispersity Index (PDI)
Triton X-100	2 x CMC	7.5	-
Tween-20	2 x CMC	8.5	-
Tween-80	2 x CMC	11.7	-
Nonidet P40	2 x CMC	15.4	-
Pluronic F127 (blank)	-	26.38	< 0.3
Pluronic F127 (drug-loaded)	-	33.06	< 0.3
MAP-F127 (blank)	-	34.99	< 0.3
MAP-F127 (drug-loaded)	-	47.50	< 0.3

Data compiled from multiple sources.[\[3\]](#)[\[10\]](#)

Table 2: Effect of Surfactant Concentration on Micelle Size

Surfactant	Dispersant	Concentration (mM)	Z-Average Diameter (nm)
DTAB	0.1M NaBr	20	~4.8
DTAB	0.1M NaBr	40	~4.6
DTAB	0.1M NaBr	60	~4.4
DTAB	0.1M NaBr	80	~4.2
DTAB	0.1M NaBr	100	~4.0

Data is illustrative for dodecyltrimethylammonium bromide (DTAB). A gradual decrease in measured size is observed as surfactant concentration increases.[\[2\]](#)[\[3\]](#)

Mandatory Visualizations

Experimental Workflow

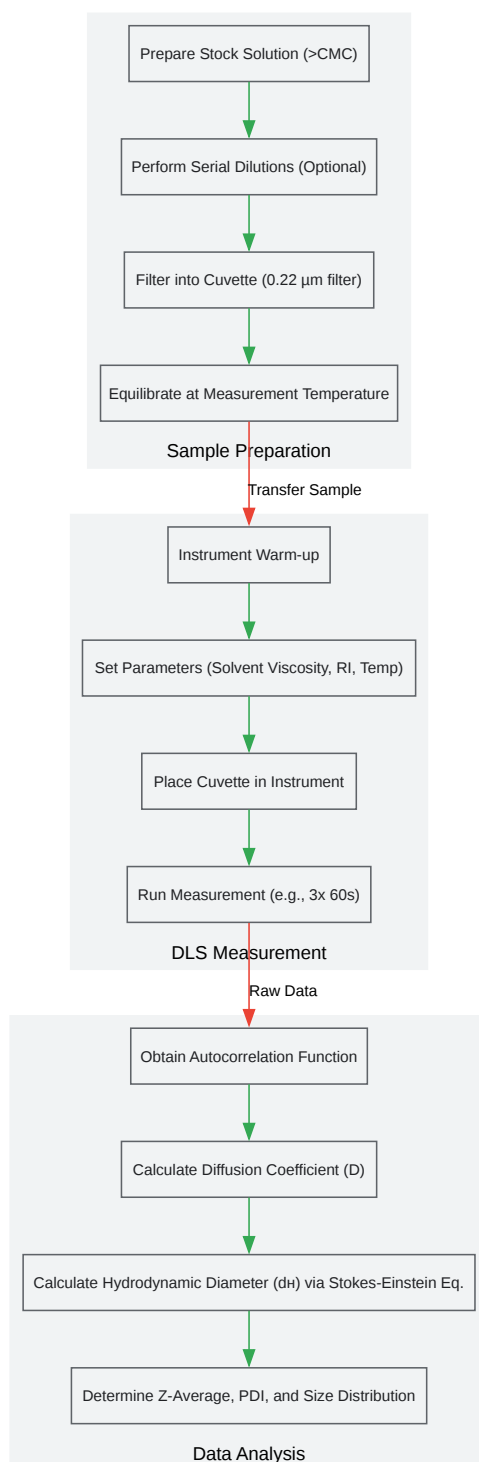


Figure 1: Experimental Workflow for DLS Measurement of Micelles

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Caption: Figure 1: Experimental Workflow for DLS Measurement of Micelles.

Logical Relationships in DLS Measurement

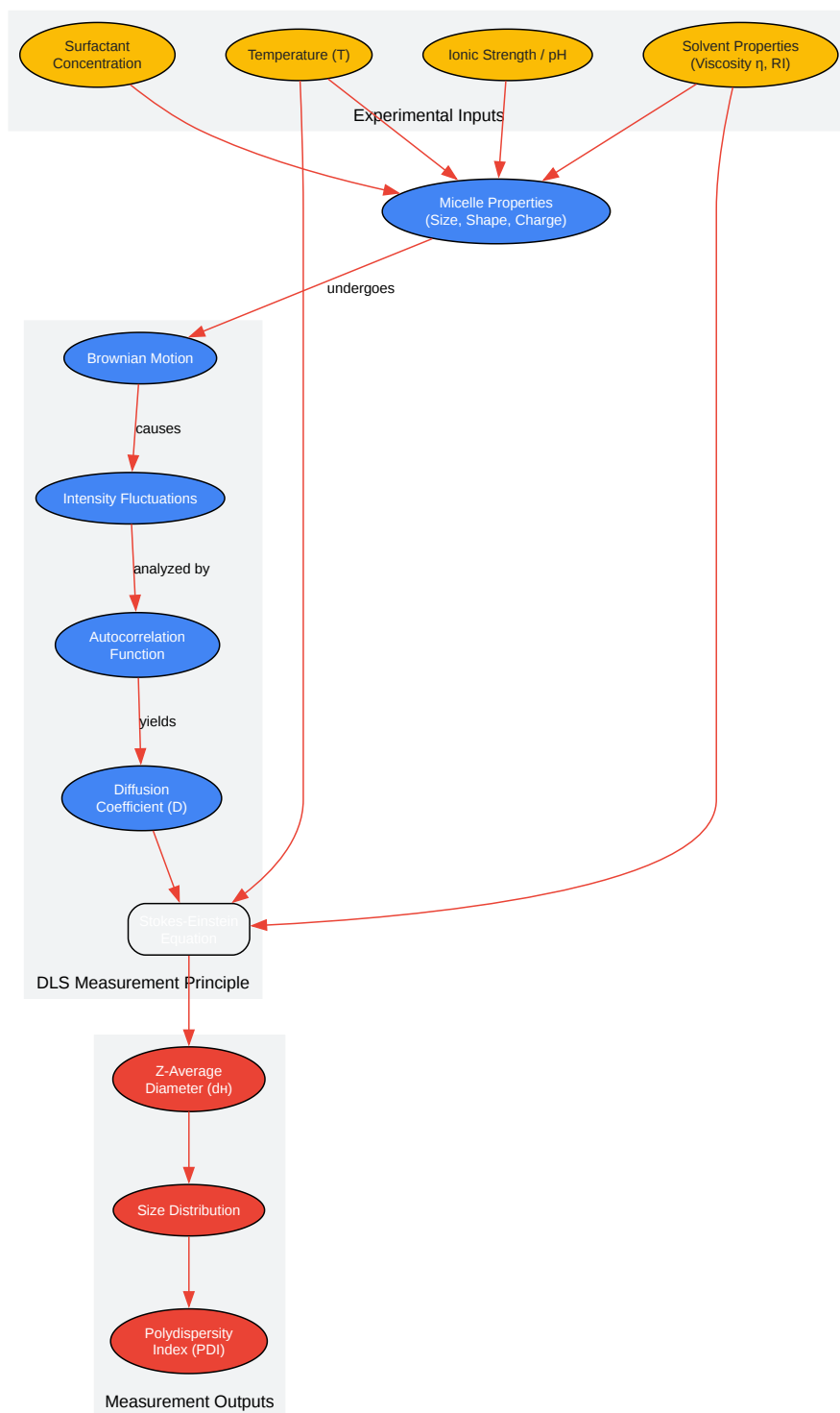


Figure 2: Key Relationships in DLS Micelle Characterization

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Caption: Figure 2: Key Relationships in DLS Micelle Characterization.

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